

# Technical Guide: Solubility and Stability Profiling of Berkeleylactone F

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## Compound of Interest

Compound Name: Berkeleylactone F

Cat. No.: B10818917

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## Executive Summary & Compound Identity

**Berkeleylactone F** is a specialized secondary metabolite belonging to the class of 16-membered polyhydroxylated macrolide antibiotics. Originally isolated from a unique coculture of *Penicillium fuscum* and *Penicillium camembertii* (or *clavigerum*) isolated from the acidic Berkeley Pit Lake, it represents a distinct chemical scaffold with potential applications in antimicrobial and anticancer research (specifically MMP-3 inhibition).[1]

This guide provides a rigorous technical framework for handling, solubilizing, and maintaining the integrity of **Berkeleylactone F**. Unlike standard reagents, this compound possesses specific structural vulnerabilities—primarily its macrocyclic lactone ring and conjugated olefinic systems—that dictate its solvent compatibility and storage conditions.

## Physicochemical Profile

Parameter	Data
CAS Number	2095114-72-8
Formula	C <sub>16</sub> H <sub>28</sub> O <sub>5</sub>
Molecular Weight	300.4 g/mol
Structural Class	16-membered Macrolide
Appearance	Off-white solid
Key Functionalities	Macrocyclic ester (lactone), conjugated E-olefin, secondary hydroxyls

## Solubility Profile

### Solvent Compatibility Matrix

**Berkeleylactone F** exhibits lipophilic characteristics typical of macrolides, necessitating organic co-solvents for biological assays. The following matrix summarizes solubility based on polarity and experimental validation.

Solvent	Solubility Rating	Estimated Concentration	Application Notes
DMSO	Excellent	> 10 mg/mL	Preferred for stock solutions. Cryoprotective for frozen stocks.
Methanol	Excellent	> 10 mg/mL	Ideal for HPLC/MS sample preparation.
Ethanol	Good	~ 5-10 mg/mL	Suitable for cellular assays where DMSO toxicity is a concern.
DMF	Good	~ 5-10 mg/mL	Alternative organic carrier; harder to remove than MeOH.
Water	Poor	< 0.1 mg/mL	Do not use for stock preparation. Requires co-solvent.
PBS (pH 7.4)	Poor	< 0.1 mg/mL	Risk of precipitation upon direct addition without co-solvent.

## Critical Dissolution Protocol

Expert Insight: Many researchers encounter "crashing out" (precipitation) when diluting hydrophobic macrolides into aqueous media. The following "Step-Down" protocol minimizes this risk.

- Primary Stock: Dissolve neat **Berkeleylactone F** in 100% DMSO to a concentration of 10–20 mM. Vortex for 30 seconds.
- Visual Check: Inspect for turbidity. The solution must be optically clear.
- Intermediate Dilution (Optional): If the final assay requires <1% DMSO, prepare a 10x intermediate in media immediately before use.

- Aqueous Introduction: Add the DMSO stock into the vortexing aqueous buffer (not buffer into DMSO) to prevent local high-concentration precipitation.

## Stability Profile

### Structural Vulnerabilities

The stability of **Berkeleylactone F** is governed by two primary chemical features:

- Lactone Linkage: Susceptible to hydrolysis under basic (pH > 8) or strongly acidic conditions, leading to ring-opening and total loss of biological activity.
- Conjugated E-Olefin: Potential site for photo-isomerization or oxidation if exposed to high-intensity light or oxidizing agents.

### Stability in Solution

Condition	Stability Assessment	Recommendation
DMSO (Room Temp)	Stable (24-48 hours)	Suitable for short-term bench work.
DMSO (-20°C)	High (> 6 months)	Standard Storage. Avoid repeated freeze-thaw cycles.
Aqueous Media (pH 7.4)	Moderate (Hours)	Hydrolysis risk increases over time. Prepare fresh.
Acidic Media (pH < 4)	Low	Rapid degradation likely (acid-catalyzed hydrolysis).
Basic Media (pH > 9)	Very Low	Immediate saponification of the lactone.

### Solid State Storage

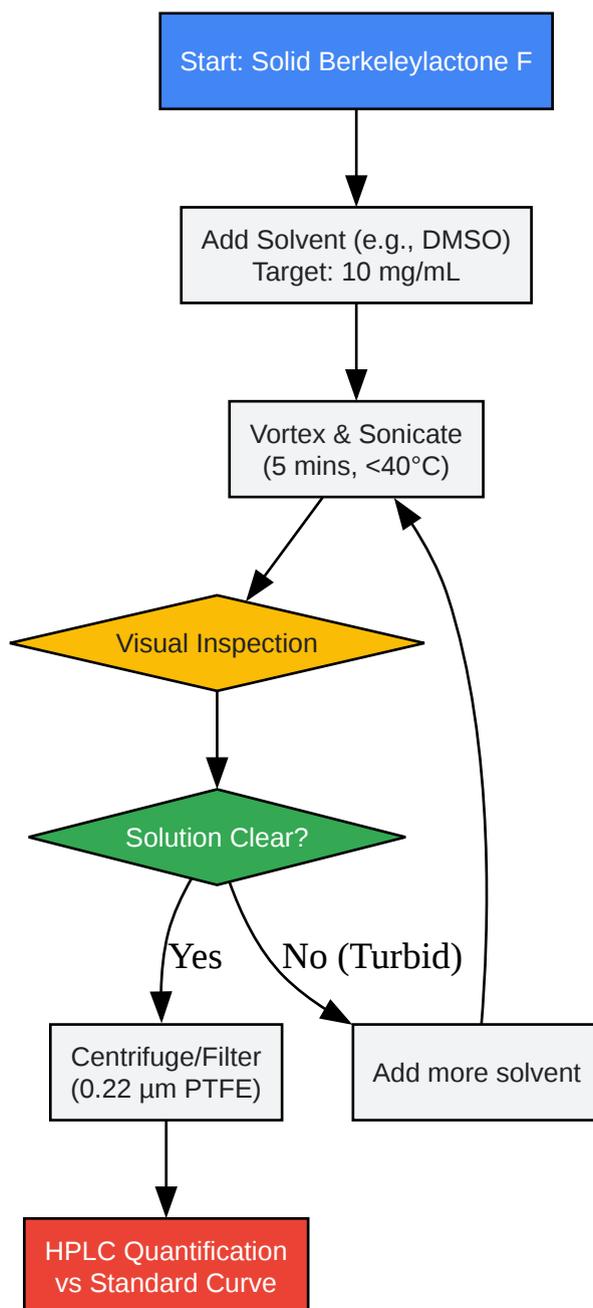
- Temperature: -20°C is mandatory for long-term banking.
- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress and UV exposure.

- Hygroscopicity: Keep desiccated. Macrolides can absorb moisture, facilitating solid-state hydrolysis.

## Experimental Workflows

### Workflow: Solubility Limit Determination

This self-validating protocol ensures you do not overestimate solubility, which causes "false negatives" in bioassays due to unseen precipitation.

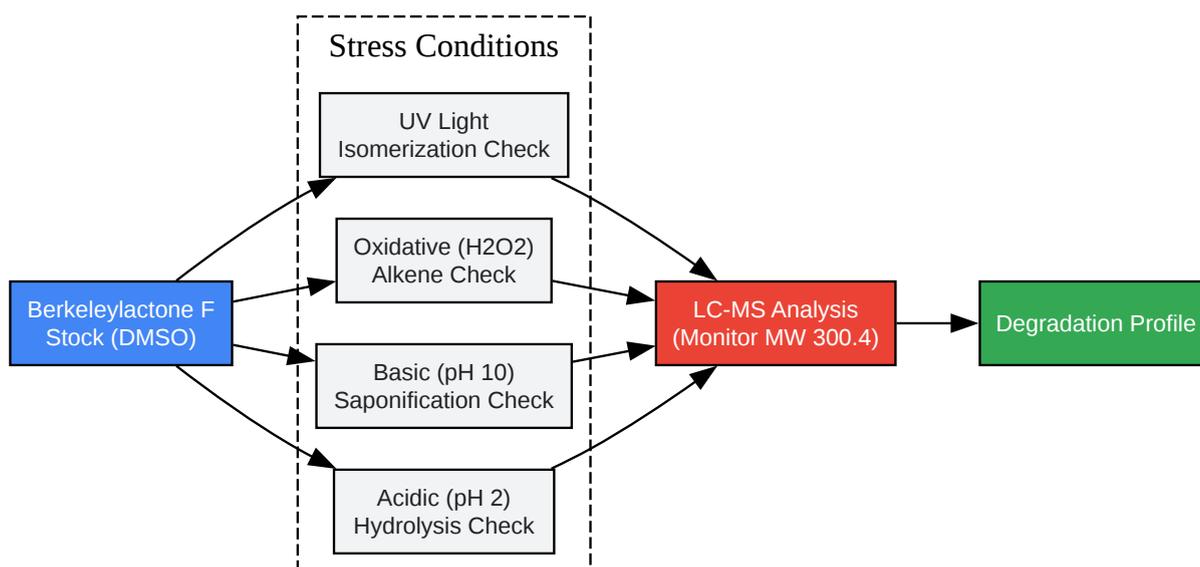


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Caption: Step-by-step workflow for gravimetric and chromatographic verification of solubility limits.

## Workflow: Stability Stress Testing

To validate the compound's integrity for a new assay condition, perform this stress test.



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Caption: Forced degradation pathways to identify storage and handling risks.

## References

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